1H NMR Spectrum Analysis of 4,6-Dimethyl-2-mercaptopyrimidine

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Compound of Interest	
Compound Name:	*4,6-Dimethyl-2-mercaptopyrimidine*
CAS No.:	*131321-42-1*
Cat. No.:	*B152782*

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A Comparative Technical Guide

Executive Summary & Chemical Context

4,6-Dimethyl-2-mercaptopyrimidine (DMMP) is a critical heterocyclic building block used in the synthesis of agrochemicals and pharmaceuticals.[1] Its analysis is complicated by thione-thiol tautomerism, a phenomenon where the proton oscillates between the nitrogen (thione form) and the sulfur (thiol form).[1]

In solution, the "performance" of this molecule in NMR is defined by its solvent-dependent equilibrium. Unlike simple aromatics, DMMP exists predominantly as the thione (NH) tautomer in polar aprotic solvents like DMSO-d6, which stabilizes the polar thiocarbonyl group.[1] In non-polar solvents (e.g., $CDCl_3$), the equilibrium is less distinct, often leading to broadened signals or a shift toward the thiol form.

Key Analytical Challenge: Distinguishing the authentic thione product from its oxidized disulfide impurity (which lacks the exchangeable proton) and identifying the correct tautomer state.

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Experimental Protocol: Self-Validating Methodology

To ensure reproducible spectral data, the following protocol minimizes exchange broadening and maximizes signal resolution.

Step-by-Step Procedure

- Solvent Selection: Use DMSO-d6 (Dimethyl sulfoxide-d6, ≥99.8% D).[1]
  - Causality: DMSO is required to break intermolecular hydrogen-bonded dimers and stabilize the thione tautomer, resulting in a sharp, observable NH signal downfield. $CDCl_3$ often yields broad, ambiguous peaks due to rapid tautomeric exchange.
- Sample Preparation:
  - Weigh 10–15 mg of **4,6-Dimethyl-2-mercaptopyrimidine** into a clean vial.
  - Add 0.6 mL of DMSO-d6.[1]
  - Critical Step: Vortex until fully dissolved.[1] Ensure no suspension remains, as this causes baseline rolling.
  - Transfer to a high-quality 5mm NMR tube.
- Acquisition Parameters (400 MHz equivalent):
  - Pulse Angle: 30° or 45°.
  - Relaxation Delay (D1): Set to ≥ 5 seconds.
  - Reasoning: The quaternary carbons and the exchangeable NH proton have long T1 relaxation times.[1] A short D1 will under-integrate the NH peak, leading to false purity calculations.
  - Scans: 16–32 scans are sufficient for this concentration.[1]
  - Temperature: 298 K (25°C).[1]

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Spectral Analysis: The Product Performance

In DMSO-d6, the spectrum is characterized by three distinct signal regions. The symmetry of the molecule (C2v-like in time-averaged NMR) simplifies the methyl and ring proton signals.[1]

Table 1: 1H NMR Data in DMSO-d6

Signal Assignment	Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling (J)	Notes
NH (Thione)	13.20 – 13.60	Broad Singlet	1H	N/A	Highly diagnostic.[1] Disappears with D_2O shake.
H-5 (Aromatic)	6.60 – 6.80	Singlet	1H	N/A	Positioned between methyls; no vicinal coupling.[1]
H_2O (Solvent)	3.33	Broad Singlet	-	-	Residual water; do not integrate.[1]
DMSO (Solvent)	2.50	Quintet	-	-	Residual solvent peak. [1]
CH_3 (4,6-Me)	2.15 – 2.30	Singlet	6H	N/A	Two equivalent methyl groups.[1]

Detailed Interpretation

- The "Ghost" Proton (13.4 ppm): The presence of a broad singlet far downfield (>13 ppm) confirms the thione tautomer.[1] If this peak is absent, the sample is likely oxidized to the

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disulfide.

- The Aromatic Singlet (6.7 ppm): Unlike unsubstituted pyrimidines, the H-5 proton has no neighbors to couple with, appearing as a sharp singlet.[1]
- The Methyl Singlet (2.25 ppm): The two methyl groups at positions 4 and 6 are chemically equivalent due to the rapid tautomeric equilibrium/resonance, appearing as a strong singlet integrating to 6 protons.[1]

Comparative Analysis: Alternatives & Impurities

This section compares DMMP against its structural analogues and solvent variants to aid in identification.

Comparison A: Solvent Effects (Tautomerism)

The choice of solvent radically alters the spectral "fingerprint" due to the thione-thiol equilibrium.[1]

Feature	DMSO-d6 (Recommended)	$CDCl_3$ (Alternative)
Dominant Form	Thione (NH form)	Mixed / Thiol (SH form)
Exchangeable H	~13.4 ppm (Broad Singlet)	Often invisible or ~3-4 ppm (SH)
H-5 Signal	~6.70 ppm	~6.68 ppm
Resolution	Sharp, distinct signals.[1]	Broadened signals due to exchange.
Utility	High (Structural confirmation).[1]	Low (Ambiguous integration).

Comparison B: Structural Analogues

Distinguishing DMMP from "Alternative" Pyrimidines.

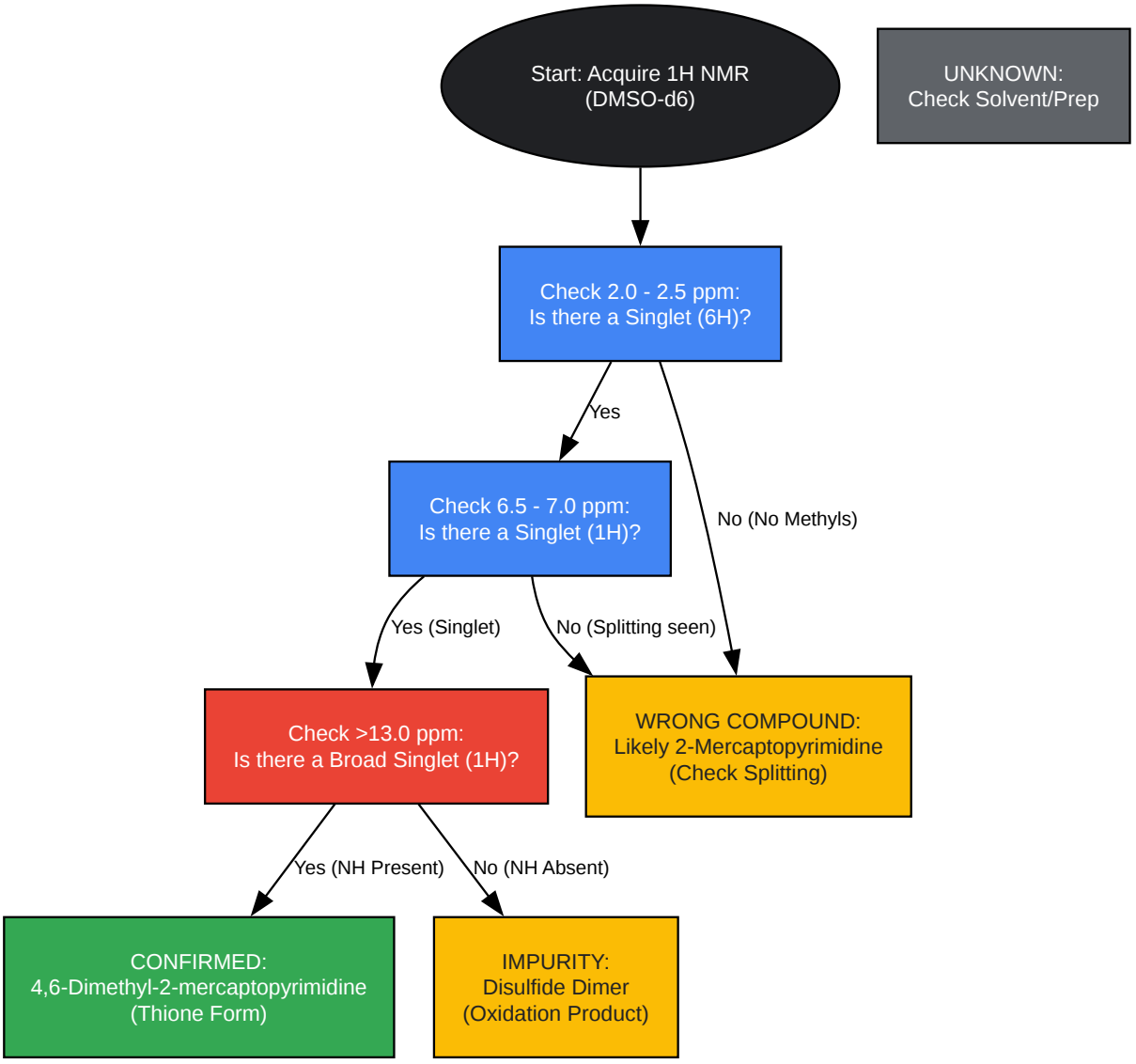
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Compound	Key Spectral Difference (Aromatic Region)	Methyl Region
4,6-Dimethyl-2-mercaptopyrimidine	Singlet (1H) at ~6.7 ppm.[1]	Singlet (6H) at ~2.25 ppm.
2-Mercaptopyrimidine (No Methyls)	Triplet (1H) at ~6.9 ppm (H-5) & Doublet (2H) at ~8.3 ppm (H-4,6).[1]	None.
Disulfide Impurity (Oxidation Product)	Singlet (1H) shifted downfield (~7.0 ppm).[1]	Singlet (6H).
Differentiation Factor	The Disulfide lacks the NH signal at 13.4 ppm.[1]	

Decision Tree for Structural Verification

The following diagram outlines the logical workflow for validating the identity and purity of **4,6-Dimethyl-2-mercaptopyrimidine** using 1H NMR.

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Caption: Logical workflow for distinguishing **4,6-Dimethyl-2-mercaptopyrimidine** from oxidation impurities and structural analogues.

References

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